

In-Depth Technical Guide: Physicochemical Properties of 2-Bromomethyl-1,4-benzodioxane

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Compound of Interest

Compound Name: 2-Bromomethyl-1,4-benzodioxane

Cat. No.: B1266529

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This guide provides the fundamental physicochemical properties of **2-Bromomethyl-1,4-benzodioxane**, a key intermediate in various organic syntheses. The information is tailored for researchers, scientists, and professionals engaged in drug development and chemical research.

Physicochemical Data

The core molecular properties of **2-Bromomethyl-1,4-benzodioxane** are summarized below. This data is essential for reaction stoichiometry, analytical characterization, and formulation development.

Property	Value	Citations
Molecular Formula	C9H9BrO2	[1][2][3][4]
Molecular Weight	229.07 g/mol	[2][3][4]
CAS Number	2164-34-3	[1][3]

Note: The molecular weight is a calculated value based on the atomic weights of the constituent elements.

There are no signaling pathways, experimental workflows, or logical relationships applicable to the presentation of the molecular weight and formula of a single chemical compound. Therefore, no diagrams are provided.

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References

- 1. 2-(BROMOMETHYL)-1,4-BENZODIOXANE | CAS 2164-34-3 [matrix-fine-chemicals.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 2-BROMOMETHYL-1,4-BENZODIOXANE | 2164-34-3 [m.chemicalbook.com]
- 4. 2-Bromomethyl-1,4-benzodioxane | C₉H₉BrO₂ | CID 98333 - PubChem [pubchem.ncbi.nlm.nih.gov]
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